

Nonadecyl Methane Sulfonate: A Technical Whitepaper

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Compound of Interest

Compound Name: Nonadecyl methane sulfonate

Cat. No.: B15622293

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CAS Number: 62732-72-3

For Researchers, Scientists, and Drug Development Professionals

Abstract

Nonadecyl methane sulfonate is a long-chain alkyl ester of methanesulfonic acid. While specific research on the C19 analogue is limited, the broader class of alkyl methane sulfonates (AMS) is of significant interest in the pharmaceutical sciences, primarily due to their potential as DNA alkylating agents and their presence as genotoxic impurities in drug substances. This technical guide provides a comprehensive overview of the available information on **nonadecyl methane sulfonate**, drawing necessary analogies from the well-studied short-chain and other long-chain alkyl methane sulfonates. It covers physicochemical properties, general synthesis, potential biological activities, and analytical methodologies, aiming to equip researchers and drug development professionals with a foundational understanding of this compound and its chemical class.

Physicochemical Properties

Quantitative data for **nonadecyl methane sulfonate** is not extensively available in public literature. The following table summarizes the known properties of **nonadecyl methane sulfonate** and related compounds for comparison.

Property	Nonadecyl Methane Sulfonate	Methyl Methane Sulfonate (MMS)	General Long-Chain Alkyl Sulfonates
CAS Number	62732-72-3[1]	66-27-3[2]	Varies
Molecular Formula	C ₂₀ H ₄₂ O ₃ S[1]	C ₂ H ₆ O ₃ S[2]	Varies
Molecular Weight	362.61 g/mol [1]	110.13 g/mol [2]	Varies
Appearance	Not specified (likely a solid at room temperature)	Colorless to amber liquid[2][3]	Generally solids or viscous liquids
Melting Point	Not specified	20 °C[3]	Increases with chain length
Boiling Point	Not specified	203 °C at 753 mmHg[3]	Increases with chain length
Solubility	Not specified	Soluble in water, dimethyl formamide, and propylene glycol; slightly soluble in nonpolar solvents[3]	Generally soluble in nonpolar organic solvents; water solubility decreases with chain length

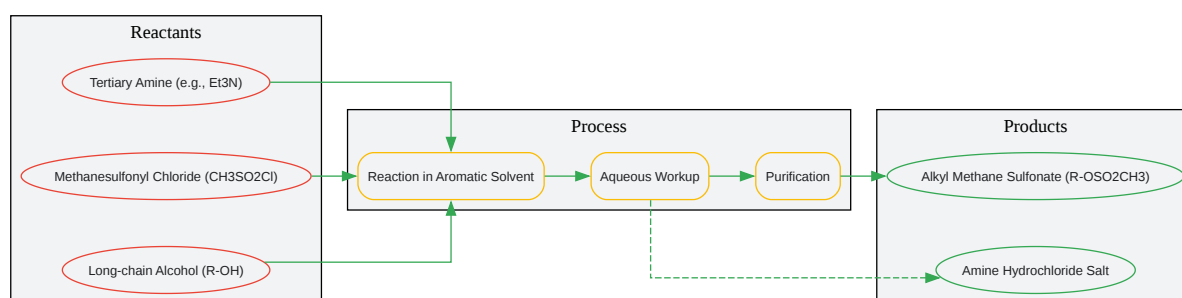
Synthesis of Alkyl Methane Sulfonates

A general and widely used method for the synthesis of alkyl methane sulfonates involves the reaction of an alcohol with methanesulfonyl chloride in the presence of a tertiary amine base, such as triethylamine, in an aromatic organic solvent.

General Experimental Protocol

- **Reaction Setup:** To a solution of the corresponding long-chain alcohol (e.g., 1-nonadecanol) in an aromatic organic solvent (e.g., toluene), a tertiary amine (e.g., triethylamine) is added. The reaction mixture is typically cooled in an ice bath.
- **Addition of Methanesulfonyl Chloride:** Methanesulfonyl chloride is added dropwise to the stirred solution while maintaining the temperature.

- **Reaction:** The reaction is allowed to proceed at a controlled temperature until completion, which can be monitored by techniques such as thin-layer chromatography (TLC).
- **Workup:** The reaction mixture is washed with an aqueous solution of an alkali metal carbonate (e.g., sodium carbonate) to remove the tertiary amine hydrochloride salt and any unreacted methanesulfonyl chloride.
- **Purification:** The organic layer is separated, dried over an anhydrous salt (e.g., sodium sulfate), and the solvent is removed under reduced pressure to yield the crude alkyl methanesulfonate. Further purification can be achieved by chromatography or recrystallization.



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General Synthesis Workflow for Alkyl Methane Sulfonates.

Biological Activity and Toxicology

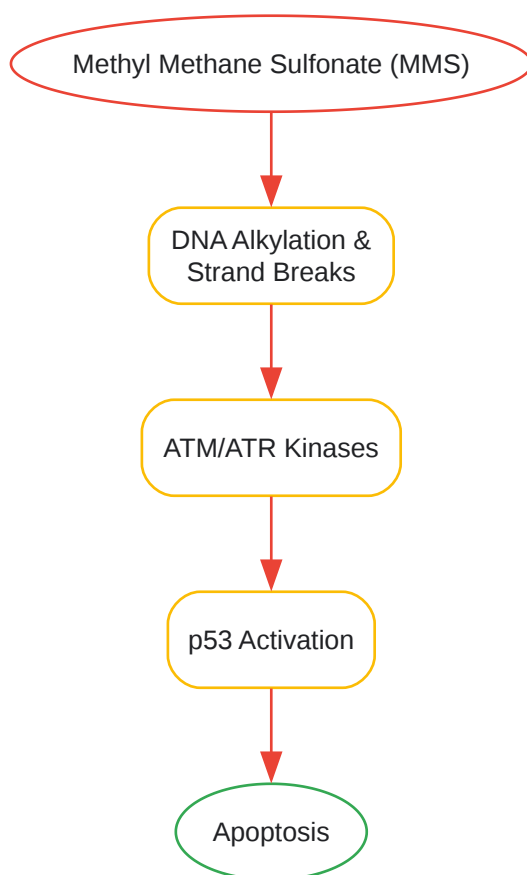
There is a significant lack of specific toxicological data for **nonadecyl methane sulfonate**. However, the biological activity of alkyl methane sulfonates is highly dependent on the length of the alkyl chain.

- Short-chain alkyl methane sulfonates (e.g., MMS, EMS) are potent DNA alkylating agents and are considered genotoxic and carcinogenic.[3][4] They can methylate DNA bases, leading to mutations and cell death.[4]
- Long-chain alkyl sulfates, in contrast, are generally considered to be less toxic. Studies on long-chain alkyl sulfates suggest that acute oral toxicity decreases with increasing alkyl chain length. The primary effect of acute oral exposure to long-chain alkyl sulfates is irritation to the gastrointestinal tract due to their surfactant properties. No evidence for carcinogenicity or genotoxicity has been observed for long-chain alkyl sulfates.

It is important to note that while these trends are observed for alkyl sulfates, dedicated toxicological studies on **nonadecyl methane sulfonate** are required to confirm its specific biological activity profile.

Potential Signaling Pathways (by analogy with MMS)

The genotoxic effects of short-chain alkyl methane sulfonates like MMS trigger a cascade of cellular signaling pathways, primarily the DNA Damage Response (DDR). While it is unknown if **nonadecyl methane sulfonate** interacts with DNA, the pathways activated by its short-chain analogues are well-characterized.



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Simplified DNA Damage Response Pathway Induced by MMS.

Analytical Methods

The analysis of alkyl methane sulfonates is crucial, especially in the context of pharmaceutical quality control where they are considered potential genotoxic impurities.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a common and sensitive method for the detection and quantification of alkyl methane sulfonates.

General Protocol:

- **Sample Preparation:** The active pharmaceutical ingredient (API) is dissolved in a suitable solvent. A liquid-liquid extraction may be performed to isolate the alkyl methane sulfonates.

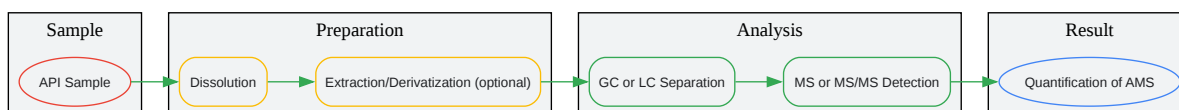
- **Derivatization (optional):** For improved volatility and detection, derivatization may be employed.
- **GC Separation:** The sample is injected into a gas chromatograph equipped with an appropriate column (e.g., DB-WAX) to separate the components.
- **MS Detection:** The separated components are detected by a mass spectrometer, often in selected ion monitoring (SIM) or multiple reaction monitoring (MRM) mode for high sensitivity and specificity.

Liquid Chromatography-Mass Spectrometry (LC-MS/MS)

LC-MS/MS provides a sensitive and specific method for the determination of alkyl methane sulfonates without the need for derivatization.

General Protocol:

- **Sample Preparation:** The sample is dissolved in a suitable solvent, often the mobile phase.
- **LC Separation:** The sample is injected into a liquid chromatograph, typically with a C18 column, and separated using a gradient elution.
- **MS/MS Detection:** Detection is performed using a tandem mass spectrometer with an electrospray ionization (ESI) source in MRM mode. The MRM transitions for specific alkyl methane sulfonates are monitored for quantification.



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General Analytical Workflow for Alkyl Methane Sulfonates.

Applications and Future Directions

While short-chain alkyl methane sulfonates are primarily studied as genotoxins, long-chain alkyl sulfonates are used in other areas. For instance, they have been employed as reagents in the synthesis of other organic molecules. Long-chain alkyl sulfonates are also used in the analysis of water-soluble vitamins to separate water-soluble basic analytes.^[4]

The lack of specific data on **nonadecyl methane sulfonate** highlights a significant knowledge gap. Future research should focus on:

- Detailed Physicochemical Characterization: Determining properties such as melting point, boiling point, and solubility in various solvents.
- Toxicological Evaluation: Performing in vitro and in vivo studies to assess its genotoxicity, cytotoxicity, and overall toxicity profile.
- Exploration of Applications: Investigating its potential uses as a surfactant, in organic synthesis, or in other areas of materials science.

Conclusion

Nonadecyl methane sulfonate, CAS number 62732-72-3, is a long-chain alkyl methane sulfonate for which specific technical data is scarce. By drawing comparisons with its better-studied short-chain and long-chain analogues, this whitepaper provides a foundational understanding of its likely properties, synthesis, and analytical considerations. The potential for reduced toxicity compared to short-chain alkyl methane sulfonates makes further investigation into its biological and chemical properties a worthwhile endeavor for the scientific and drug development communities. It is imperative that future research be directed towards filling the existing knowledge gaps to fully characterize the safety and potential applications of this compound.

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